

Solid-Phase Extraction (SPE) for Patulin Clean-up: Application Notes and Protocols

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Compound of Interest

Compound Name: Patulin

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This document provides detailed application notes and protocols for the clean-up of **patulin** from various food matrices using solid-phase extraction (SPE). **Patulin**, a mycotoxin produced by several fungal species, is a common contaminant in apple products and its levels are regulated globally due to potential health risks.^[1] Effective sample clean-up is crucial for accurate quantification of **patulin**, and SPE offers a robust and efficient alternative to traditional liquid-liquid extraction (LLE) methods.^{[2][3]}

Introduction to Patulin and the Need for Clean-up

Patulin (4-hydroxy-4H-furo[3,2-c]pyran-2(6H)-one) is a heat-stable mycotoxin that can be found in rotting fruits, particularly apples. Due to its genotoxic and potential carcinogenic properties, regulatory bodies such as the U.S. Food and Drug Administration (FDA) and the European Union (EU) have established maximum permissible levels for **patulin** in food products. For instance, the EU has set limits of 50 µg/kg for fruit juices, 25 µg/kg for solid apple products, and 10 µg/kg for apple-based baby food.

Analytical methods for **patulin** detection, such as High-Performance Liquid Chromatography (HPLC) with UV detection, often face challenges from interfering matrix components like 5-hydroxymethylfurfural (HMF). HMF can co-elute with **patulin**, leading to inaccurate quantification. Therefore, a selective and efficient clean-up step is essential to remove these interferences and concentrate the analyte before instrumental analysis.

Advantages of Solid-Phase Extraction (SPE)

SPE has emerged as a preferred method for **patulin** clean-up due to its numerous advantages over conventional LLE:

- **Simplicity and Speed:** SPE protocols are generally less tedious and time-consuming compared to LLE.
- **Reduced Solvent Consumption:** SPE significantly minimizes the use of organic solvents.
- **High Selectivity and Sensitivity:** SPE allows for highly selective extraction and concentration of the target analyte, leading to improved sensitivity.
- **Automation Potential:** SPE procedures can be automated, increasing sample throughput and reproducibility.

A variety of SPE sorbents are available for **patulin** clean-up, including silica gel, C18, and advanced materials like molecularly imprinted polymers (MIPs). MIPs, in particular, offer high selectivity due to cavities specifically designed to bind the target analyte.

Quantitative Data Summary

The following tables summarize the performance of different SPE methods for **patulin** clean-up in various matrices, based on data from several studies.

Table 1: Recovery of **Patulin** using Different SPE Sorbents

SPE Sorbent	Matrix	Spiking Level	Recovery (%)	Relative Standard Deviation (RSD) (%)	Reference
C18	Apple Juice Concentrate	Not Specified	96.4 - 114.1	1.62 - 4.82	
C18	Dilute Apple Juice	Not Specified	85.35 - 90.14	Not Specified	
Molecularly Imprinted Polymer (MIP)	Apple Juice	50 ng/mL	84	2	
Molecularly Imprinted Polymer (MIP)	Apple Juice	25, 50, 75 ng/mL	91.3 - 95.2	Not Specified	
Molecularly Imprinted Polymer (MIP)	Apple-Fruit Puree	20 - 50 µg/kg	> 70	Not Specified	
Molecularly Imprinted Polymer (MIP)	Thick Juices & Fruit Juice Concentrates	Not Specified	> 80	Not Specified	
Molecularly Imprinted Polymer (MIP)	Cider	10, 40 µg/kg	> 80	Not Specified	
ISOLUTE® Myco	Clear Apple Juice	Not Specified	Not Specified	Not Specified	
Graphene-based	Apple Juice	Not Specified	68.7 - 83.6	1.8 - 8.7	

magnetic
nanocomposi
te (MSPE)

Table 2: Limits of Detection (LOD) and Quantification (LOQ) for **Patulin** with SPE Clean-up

SPE Sorbent	Matrix	LOD	LOQ	Reference
C18	Apple Juice Concentrate	0.005 mg/kg	Not Specified	
ISOLUTE® Myco	Clear Apple Juice	Not Specified	10 µg/kg	
Graphene-based magnetic nanocomposite (MSPE)	Apple Juice	2.3 µg/kg	Not Specified	
Molecularly Imprinted Polymer (MIP)	Apple Juice	0.15 µg/L	0.5 µg/L	
Molecularly Imprinted Polymer (MIP)	Apple Juice	0.5 ng/mL	1.0 ng/mL	
Automated MIP-SPE with LC-MS/MS	Apple Juice & other products	Not Specified	4.0 ng/g	

Experimental Protocols

This section provides detailed methodologies for **patulin** clean-up using different SPE cartridges.

Protocol 1: Patulin Clean-up from Clear Apple Juice using ISOLUTE® Myco SPE Columns

This protocol is designed for the extraction of **patulin** from clear apple juice prior to LC-MS/MS analysis.

Sample Pre-treatment:

- For solid apple samples and cloudy apple juices, enzymatic treatment with pectinase is required to improve analyte recovery.
 - Homogenize 10 g of the apple sample.
 - Add 150 µL of pectinase aqueous solution (3800 units/mL) and 10 mL of water.
 - Mix and incubate at 40°C for 2 hours or at room temperature overnight.
 - Centrifuge at 4500 g for 5 minutes and filter the supernatant through a 0.2 µm filter.

SPE Procedure:

- Sample Application: Load 10 mL of the clear apple juice or the pre-treated sample supernatant onto the ISOLUTE® Myco column.
- Interference Wash 1: Wash the column with 3 x 1 mL of 10 mM ammonium acetate (pH 5).
- Drying: Dry the column for 5 minutes at maximum pressure (2 bar/29 psi).
- Interference Wash 2: Wash the column with 1 mL of toluene.
- Drying: Dry the column for 5 minutes at maximum pressure (2 bar/29 psi).
- Elution: Elute **patulin** with 1 mL of acetonitrile.
- Post-elution: Dry the eluate under a stream of air or nitrogen. Reconstitute the residue in 500 µL of water prior to analysis.

Protocol 2: Patulin Clean-up from Apple Juice using Molecularly Imprinted Polymer (MIP) SPE Cartridges

This protocol utilizes the high selectivity of MIPs for the clean-up of **patulin** in apple juice.

Sample Pre-treatment:

- Dilute the apple juice in a 1:1 ratio with 2% acetic acid.

SPE Procedure:

- Conditioning: Condition the SupelMIP® SPE - **Patulin** cartridge with 2 mL of acetonitrile, followed by 1 mL of deionized water at a flow rate of 1-2 drops per second.
- Loading: Load 4 mL of the pre-treated sample onto the cartridge.
- Washing:
 - Wash with 1 mL of 1% sodium bicarbonate solution.
 - Wash with 2 mL of deionized water at a flow rate of 0.5–1 mL/minute.
 - Apply a strong vacuum for 10 seconds to dry the SPE tube.
- Elution: Elute the analyte with 0.5 mL of diethyl ether followed by 2 mL of ethyl acetate under a strong vacuum.
- Reconstitution: Evaporate the eluate to dryness and reconstitute in 1 mL of 0.1% acetic acid in water.

Protocol 3: Patulin Clean-up from Apple Juice Concentrate using C18 SPE Cartridges

This method is suitable for the determination of **patulin** in apple juice concentrate.

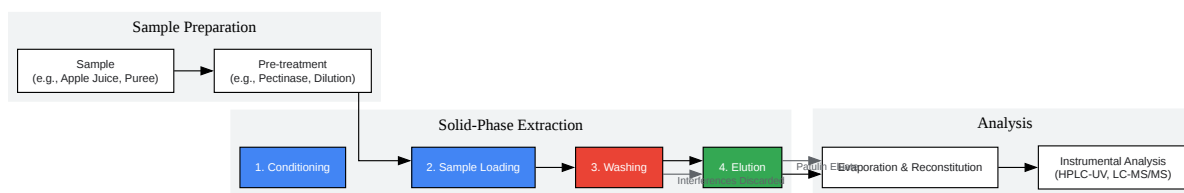
SPE Procedure:

- Sample Application: Directly apply the undiluted apple juice concentrate to a C18 SPE cartridge.
- Further details on washing and elution steps for this specific application were not available in the provided search results but would typically involve a wash step with a weak solvent to

remove polar interferences and elution with a stronger organic solvent to recover the **patulin**. Subsequent analysis is performed by HPLC with UV detection.

Visualizations

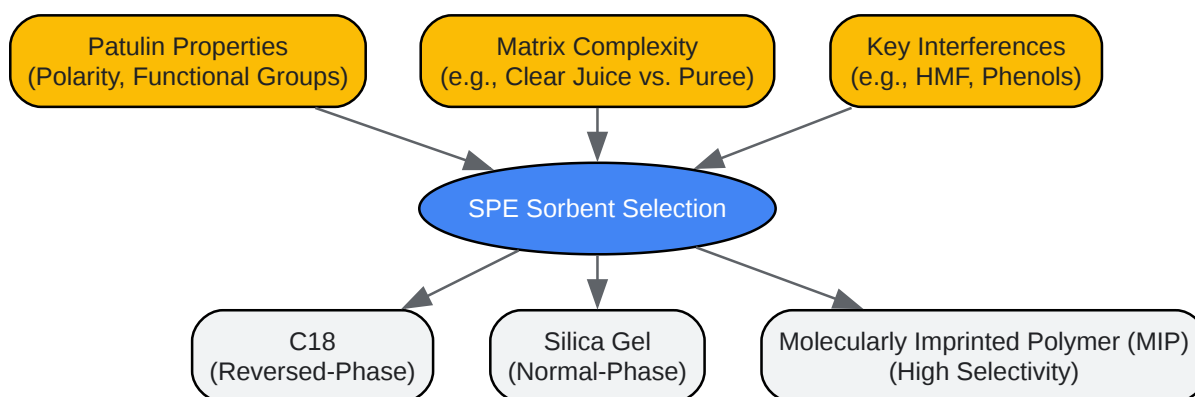
Experimental Workflow for Patulin Clean-up using SPE



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Caption: General workflow for solid-phase extraction (SPE) of **patulin**.

Logical Relationship of SPE Sorbent Selection



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Caption: Factors influencing the selection of an SPE sorbent for **patulin** analysis.

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